

Technical Guide: 2,6-Dichlorobenzamide-3,4,5-d3

Analytical Standard

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Compound of Interest

Compound Name: 2,6-Dichlorobenzamide-3,4,5-d3

Cat. No.: B12388527

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This technical guide provides an in-depth overview of the **2,6-Dichlorobenzamide-3,4,5-d3** analytical standard, designed for researchers, scientists, and professionals in drug development and environmental analysis. This document covers the compound's properties, commercial availability, and detailed analytical methodologies.

Introduction

2,6-Dichlorobenzamide (BAM) is the primary and persistent degradation product of the herbicide dichlobenil. Due to its mobility in soil and potential to contaminate groundwater, the monitoring of BAM levels in environmental samples is of significant importance. **2,6-Dichlorobenzamide-3,4,5-d3** is the deuterated form of BAM and serves as an ideal internal standard for quantification in analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use ensures high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response.

Compound Properties and Commercial Availability

The key properties of **2,6-Dichlorobenzamide-3,4,5-d3** are summarized below. This analytical standard is available from several reputable suppliers.

Table 1: Chemical and Physical Properties

Property	Value
Synonyms	2,6-Dichlorobenzamide D3, 2,6-Dichlorophenyl D3, BAM-d3 (phenyl-d3)[1][2]
CAS Number	1219804-28-0[1][3][4]
Unlabelled CAS Number	2008-58-4[1][3][5]
Molecular Formula	C ₇ D ₃ H ₂ Cl ₂ NO[1]
Molecular Weight	193.05[3]
Isotopic Enrichment	≥98 atom % D[3][6]
Appearance	Neat solid[1][7]
Storage Conditions	Store at room temperature, protected from light and moisture.[3][4]
Stability	Stable under recommended storage conditions. Re-analysis is recommended after three years. [3]

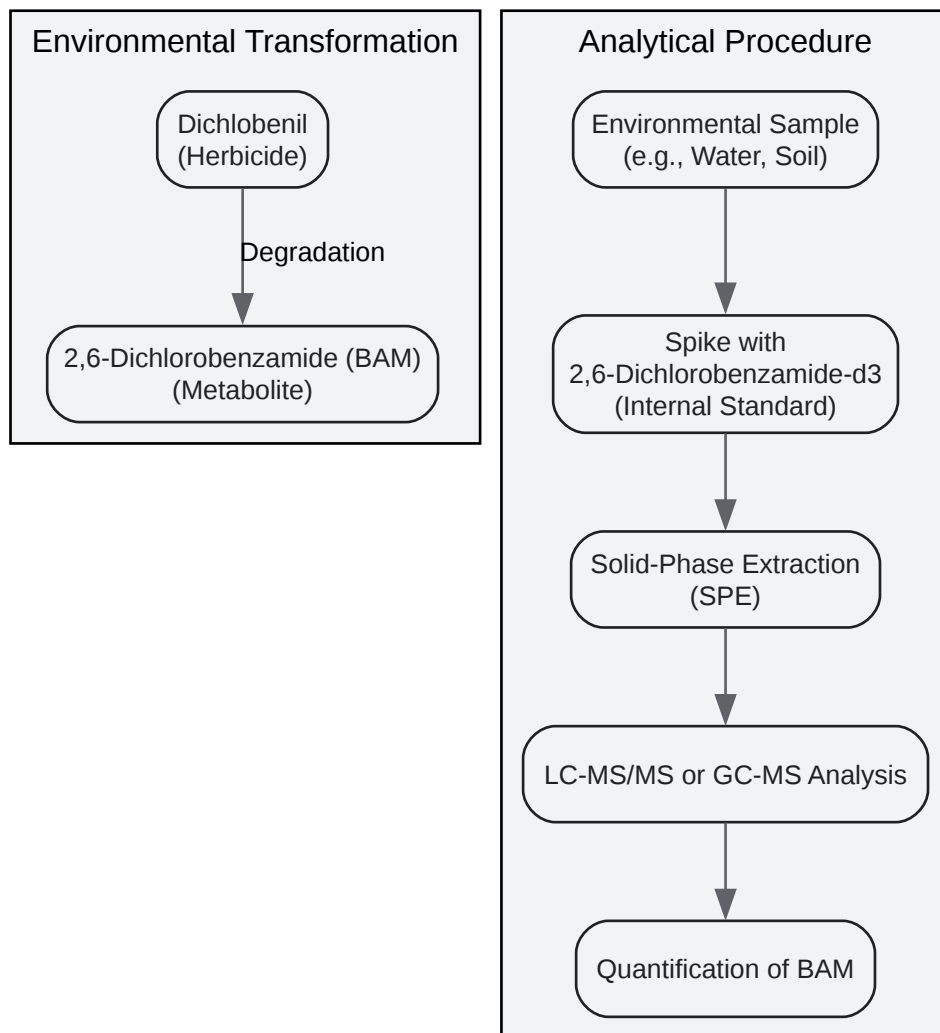
Table 2: Commercial Suppliers

Supplier	Product Code	Available Quantities
CDN Isotopes	D-6700[3]	0.1 g, 0.25 g[3]
LGC Standards	TRC-D431746, CDN-D-6700[1][7]	0.1 g, 0.25 g[6]
Clinivex	-	Inquire for details[4]

Metabolic Pathway and Analytical Workflow

2,6-Dichlorobenzamide is formed from the herbicide dichlobenil in the environment. The use of its deuterated analog as an internal standard is a common practice in analytical chemistry for accurate quantification.

Metabolic Pathway of Dichlobenil and Analytical Workflow



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Metabolic degradation of Dichlobenil and the subsequent analytical workflow for BAM quantification.

Experimental Protocols

The following are detailed experimental protocols for the analysis of 2,6-Dichlorobenzamide in water samples using the deuterated internal standard. These methods are based on

established procedures for the unlabelled compound.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Preparation of Standard Solutions

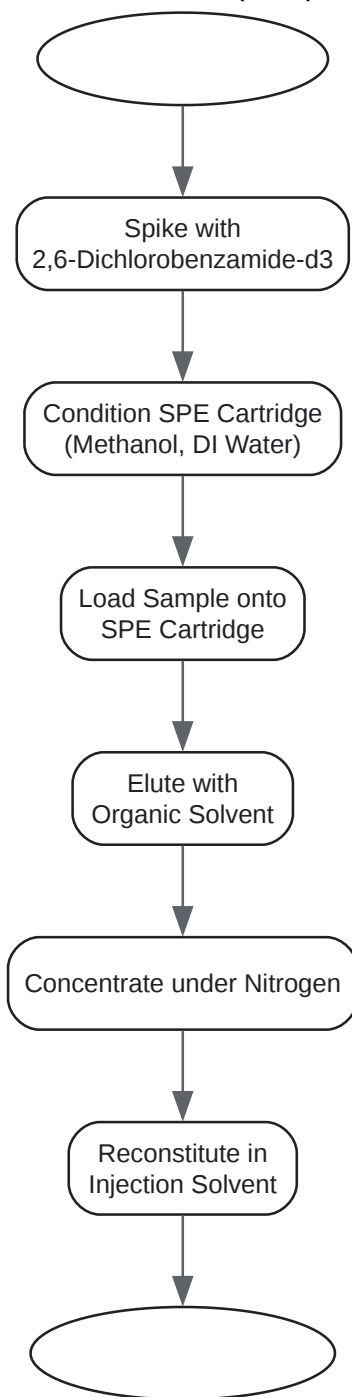
- Primary Stock Solution (100 mg/L): Accurately weigh 10.0 mg of **2,6-Dichlorobenzamide-3,4,5-d3** and dissolve it in a 100 mL volumetric flask with methanol. Ensure the standard is completely dissolved.[\[8\]](#)
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the primary stock solution with a suitable solvent (e.g., methanol or acetone/petroleum ether) to create calibration standards at concentrations ranging from 1 ng/mL to 50 ng/mL.[\[9\]](#)

Sample Preparation: Solid-Phase Extraction (SPE)

This protocol is adapted for water sample analysis.

- Sample Collection: Collect a 1-liter water sample in a clean glass container.
- Internal Standard Spiking: Fortify the water sample with a known concentration of the **2,6-Dichlorobenzamide-3,4,5-d3** internal standard.
- SPE Cartridge Conditioning: Use a C18 or divinylbenzene (DVB) SPE cartridge. Condition the cartridge by passing methanol followed by deionized water.
- Sample Loading: Pass the entire 1-liter water sample through the conditioned SPE cartridge at a flow rate of approximately 80 mL/min under vacuum.[\[8\]](#)
- Elution: Elute the retained analytes (BAM and the deuterated internal standard) from the cartridge with an appropriate solvent, such as methylene chloride or ethyl acetate.[\[8\]](#)[\[9\]](#)
- Concentration: Gently concentrate the eluate under a stream of nitrogen. A keeper solvent like 1-heptanol can be added to prevent complete dryness.[\[8\]](#)
- Reconstitution: Reconstitute the dried residue in a known volume of a suitable solvent for injection into the analytical instrument.

Solid-Phase Extraction (SPE) Workflow

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A typical workflow for the solid-phase extraction of 2,6-Dichlorobenzamide from water samples.

GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: Restek RTX-200, 30 m x 0.25 mm x 0.5 μ m[8]
 - Carrier Gas: Nitrogen or Helium
 - Injection Volume: 2 μ L
 - Temperature Program: 70°C for 1 min, then ramp at 10°C/min to 270°C and hold for 1 min. [8]
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Impact (EI)
 - Monitoring Mode: Selected Ion Monitoring (SIM)
 - Ions to Monitor: Select characteristic ions for both native BAM (e.g., m/z 171, 173, 189) and the deuterated internal standard.[8]

LC-MS/MS Analysis

- Liquid Chromatograph (LC) Conditions:
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase: A gradient of water and acetonitrile or methanol, both with a small percentage of formic acid or ammonium acetate to improve ionization.
 - Flow Rate: Dependent on the column dimensions, typically 0.2-0.5 mL/min.
- Tandem Mass Spectrometer (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode.
 - Monitoring Mode: Multiple Reaction Monitoring (MRM)

- Transitions: Determine and optimize the precursor and product ion transitions for both native BAM and the deuterated internal standard.

Data Analysis and Quantification

- Calibration Curve: Construct a calibration curve by plotting the ratio of the peak area of the native BAM to the peak area of the **2,6-Dichlorobenzamide-3,4,5-d3** internal standard against the concentration of the calibration standards.
- Quantification: Determine the concentration of BAM in the samples by calculating the peak area ratio from the sample analysis and interpolating the concentration from the linear regression of the calibration curve.
- Quality Control: Analyze control samples fortified with known concentrations of BAM to assess the accuracy and precision of the method.^[9]

Conclusion

The **2,6-Dichlorobenzamide-3,4,5-d3** analytical standard is an essential tool for the accurate and reliable quantification of the herbicide metabolite BAM in various matrices. Its use as an internal standard in conjunction with chromatographic techniques like GC-MS and LC-MS/MS allows for the correction of analytical variability, ensuring high-quality data for environmental monitoring and research. The protocols outlined in this guide provide a solid foundation for the development and implementation of robust analytical methods.

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